

Personal protective equipment for handling 2-Iodopropene

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Compound of Interest

Compound Name: 2-Iodopropene

Cat. No.: B1618665

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Safe Handling and Disposal of 2-Iodopropene

This document provides essential safety and logistical information for the handling and disposal of **2-Iodopropene** (also known as Isopropyl Iodide) in a laboratory setting. The following procedures are designed to minimize risk and ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Quantitative Data

2-Iodopropene is a flammable liquid and vapor that is harmful if swallowed and causes skin and serious eye irritation.[1][2] It may also cause respiratory irritation.[1] The vapors are heavier than air and can form explosive mixtures with air at elevated temperatures. It is also sensitive to light.[3][4]

Physical and Toxicological Properties

Property	Value	Source(s)
Molecular Formula	C3H7I	[4]
Molecular Weight	169.99 g/mol	[4]
Appearance	Colorless to light yellow clear liquid	[3]
Boiling Point	88 - 90 °C (190 - 194 °F)	
Melting Point	-90 °C (-130 °F)	
Flash Point	42 °C (107.6 °F)	[3]
Density	1.703 g/cm ³ at 25 °C (77 °F)	
Toxicity (Oral)	LD50 Oral - 1,100 mg/kg	[1]
Toxicity (Inhalation)	LC50 Inhalation, rat: 320 gm/m ³ /30M	[3]

Personal Protective Equipment (PPE)

A comprehensive assessment of hazards should be conducted for each specific use of **2-iodopropene** to determine the appropriate PPE.[5] The following provides general guidance.

- Eye and Face Protection:
 - Chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 are mandatory.[3][4]
 - A full-face shield should be worn in addition to goggles when there is a significant risk of splashing.[5]
- Skin and Body Protection:
 - Gloves: Wear appropriate chemical-resistant gloves to prevent skin exposure.[3][4] No single glove material provides universal protection, so the specific glove type should be selected based on the task and breakthrough time. Always inspect gloves before use and wash them before removal.[5][6]

- Lab Coat/Apron: A flame-retardant and anti-static lab coat or apron is recommended.[1]
- Clothing: Wear long pants and closed-toe shoes.[7] Perforated shoes or sandals are not permitted.[6]
- Respiratory Protection:
 - Operations involving **2-Iodopropene** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to keep airborne levels low.[3]
 - If engineering controls are insufficient or if irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter for organic vapors (such as a Type A filter) should be used.[1][3][4]

Operational Plan: Step-by-Step Handling Procedure

3.1. Pre-Handling Checklist

- Training: Confirm that all personnel involved have been trained on the hazards and safe handling procedures for **2-Iodopropene**.
- Location: Ensure work will be performed in a designated area, such as a chemical fume hood, with adequate ventilation.[3]
- Emergency Equipment: Verify the location and functionality of the nearest safety shower, eyewash station, fire extinguisher, and spill kit.[3][7]
- PPE Availability: Confirm that all required PPE is available and in good condition.[6]
- Waste Container: Prepare a designated, properly labeled hazardous waste container for **2-Iodopropene** waste.[7]

3.2. Handling Protocol

- Don PPE: Put on all required personal protective equipment as outlined in Section 2.
- Grounding: When transferring the chemical, ground and bond the container and receiving equipment to prevent static discharge.

- Dispensing: Use only non-sparking tools for all operations. Dispense the required amount of **2-Iodopropene** slowly and carefully to avoid splashing or aerosol generation.[8]
- Container Sealing: Keep the container tightly closed when not in use.
- Post-Handling: After use, wash hands and any exposed skin thoroughly with soap and water, even if gloves were worn.[3][5] Do not eat, drink, or smoke in the work area.

3.3. Small Spill Response

- Evacuate and Alert: Alert personnel in the immediate area and evacuate if necessary.
- Control Ignition Sources: Immediately remove all sources of ignition (e.g., turn off hot plates, equipment).[3]
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Containment: Wearing appropriate PPE, contain the spill by absorbing it with an inert material such as vermiculite, sand, or earth.[3]
- Collection: Use non-sparking tools to collect the absorbent material and place it into a suitable, labeled container for hazardous waste disposal.[3]
- Decontamination: Clean the spill area thoroughly.
- Disposal: Dispose of the contaminated materials according to the disposal plan (Section 4).

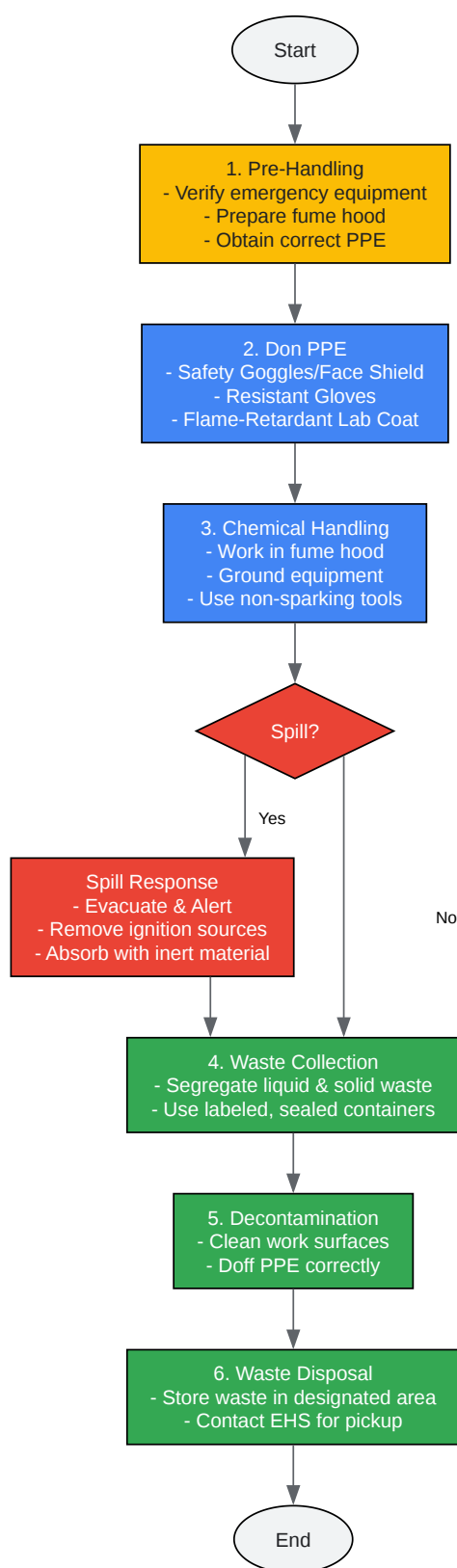
Disposal Plan

All waste containing **2-Iodopropene** must be treated as hazardous waste.

- Waste Segregation:
 - Do not mix **2-Iodopropene** waste with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.
 - Collect liquid waste in a designated, leak-proof, and properly sealed container.

- Collect contaminated solids (e.g., absorbent materials, gloves, bench paper) in a separate, sealed container.
- Labeling:
 - Clearly label all waste containers with "Hazardous Waste" and the full chemical name "**2-Iodopropene**".^[7] Include the approximate concentration and any other components.
- Storage:
 - Store waste containers in a cool, dry, and well-ventilated secondary containment area, away from sources of ignition and incompatible materials.^{[1][3]}
- Disposal:
 - Arrange for the disposal of the hazardous waste through your institution's Environmental Health & Safety (EHS) office or a licensed hazardous waste disposal contractor.
 - Waste generators are responsible for ensuring complete and accurate waste classification in accordance with local, state, and federal regulations.^[3]

Safe Handling Workflow



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Caption: Workflow for the safe handling and disposal of **2-Iodopropene**.

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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. merckmillipore.com [merckmillipore.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. fishersci.com [fishersci.com]
- 5. Working with Chemicals - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 6. artsci.usu.edu [artsci.usu.edu]
- 7. ehs.yale.edu [ehs.yale.edu]
- 8. Article - Laboratory Safety Manual - ... [policies.unc.edu]
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